

# Measuring Large Calcium Transients with 5,5'-DINITRO BAPTA: Application Notes and Protocols

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## Compound of Interest

Compound Name: 5,5'-DINITRO BAPTA

Cat. No.: B1147512

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## Introduction

5,5'-Dinitro BAPTA is a low-affinity, cell-permeant calcium chelator that has emerged as an essential tool for investigating cellular signaling pathways characterized by large and rapid calcium transients. Unlike high-affinity calcium buffers that can completely sequester intracellular calcium and potentially obscure physiological responses, 5,5'-Dinitro BAPTA modulates these significant fluctuations without abolishing them entirely. This unique property allows for the detailed study of cellular processes governed by substantial changes in intracellular calcium concentration, particularly in fields such as neuroscience, muscle physiology, and apoptosis research.

The addition of two electron-withdrawing nitro groups to the BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid) backbone significantly reduces its affinity for calcium, resulting in a dissociation constant ( $K_d$ ) in the millimolar range. This characteristic makes it an ideal buffer for studying phenomena associated with large, localized calcium influxes where high-affinity chelators would be quickly saturated. This document provides detailed application notes and experimental protocols for the effective use of 5,5'-Dinitro BAPTA in measuring and modulating large calcium transients.

## Data Presentation

Quantitative properties of 5,5'-Dinitro BAPTA are summarized in the table below.

Property	Value	Reference
Molecular Weight	566.43 g/mol (Free Acid)	
	854.7 g/mol (AM Ester)	
Dissociation Constant (Kd) for $\text{Ca}^{2+}$	~7.5 mM	
Calcium Binding	Reversible	
Formulation	Free Acid or Acetoxymethyl (AM) Ester	
Solubility (AM Ester)	Soluble in DMSO	

Note: Specific kinetic parameters such as on- and off-rates for calcium binding to 5,5'-Dinitro BAPTA are not readily available in the reviewed literature.

## Signaling Pathways and Experimental Workflow

### Mechanism of Action of 5,5'-Dinitro BAPTA AM

The acetoxymethyl (AM) ester form of 5,5'-Dinitro BAPTA is lipophilic, allowing it to passively diffuse across the cell membrane into the cytosol. Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the now charged, active form of the chelator within the cytoplasm where it can buffer calcium ions.

Mechanism of 5,5'-Dinitro BAPTA-AM cell loading and activation.

## General Experimental Workflow for Measuring Calcium Transients

A typical experiment to investigate the effect of buffering large calcium transients involves loading cells with both 5,5'-Dinitro BAPTA AM and a fluorescent calcium indicator, such as Fura-2 AM. After an incubation period to allow for de-esterification, baseline fluorescence is recorded before stimulating the cells to induce a calcium transient. The resulting changes in fluorescence are then recorded and analyzed.

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